

Unveiling Lipid X: A Comprehensive Technical Guide to its Nomenclature and Scientific Context

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Compound of Interest

Compound Name: *Lipid X*

Cat. No.: *B1675557*

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For researchers, scientists, and professionals in drug development, a precise understanding of molecular nomenclature is paramount. This guide provides an in-depth exploration of **Lipid X**, detailing its various synonyms and alternative names as found in scientific literature.

Furthermore, it contextualizes **Lipid X** within its biochemical pathway and presents relevant data and experimental insights to facilitate a thorough understanding of this critical molecule.

Lipid X is a pivotal intermediate in the biosynthesis of lipopolysaccharide (LPS), a major component of the outer membrane of Gram-negative bacteria and a potent elicitor of the innate immune response. Its unique structure and biological role have led to a variety of names and descriptors in scientific publications. This guide aims to disambiguate these terms and provide a centralized resource for its identification and study.

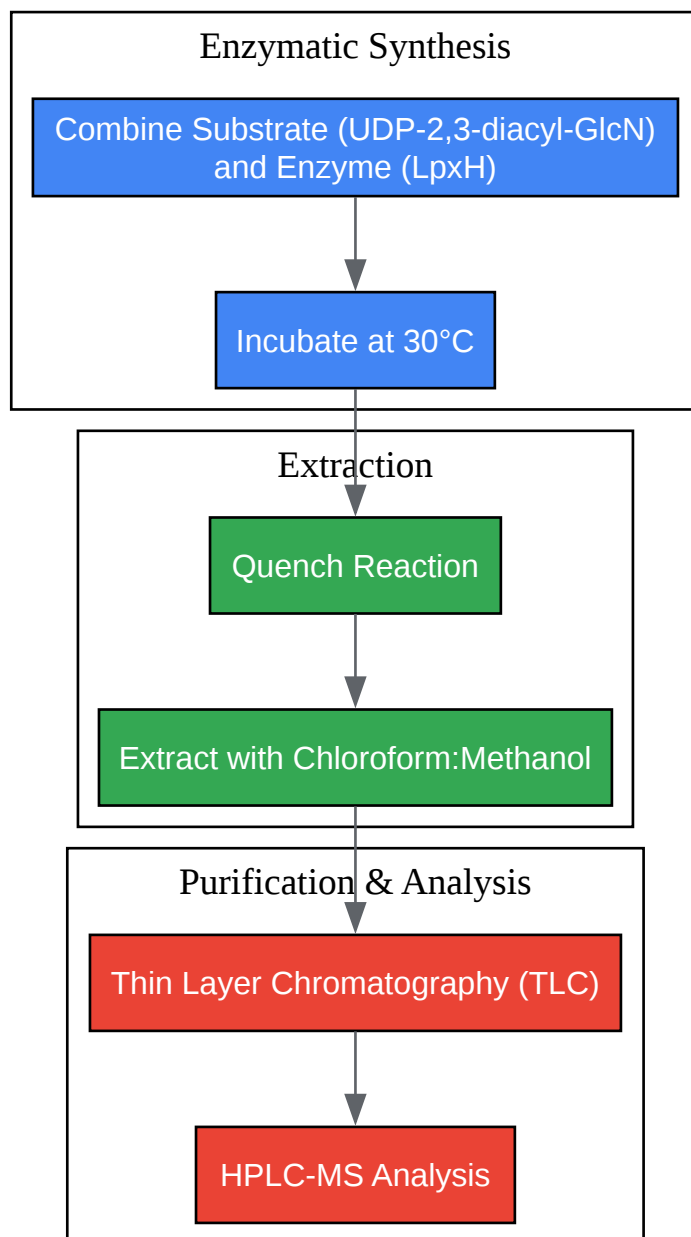
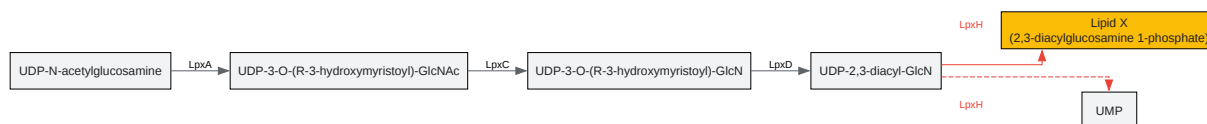
A Compendium of Synonyms and Alternative Names for Lipid X

To ensure clarity and facilitate comprehensive literature searches, it is essential to be familiar with the various names used to refer to **Lipid X**. These range from systematic chemical names to more descriptive, biologically-focused terms.

Category	Name	Reference
Common Name	Lipid X	[1][2][3][4][5]
Systematic Chemical Name (IUPAC)	[(2R,3S,4R,5R,6R)-3-hydroxy-2-(hydroxymethyl)-5-[[[(3R)-3-hydroxytetradecanoyl]amino]-6-phosphonooxyoxan-4-yl](3R)-3-hydroxytetradecanoate	[3]
Chemical Name	2,3-diacylglycosamine 1-phosphate	[5][6]
2,3-bis(3-hydroxytetradecanoyl)-alpha-D-glucosaminyl 1-phosphate	[3]	
2,3-bis-(3R-hydroxytetradecanoyl)-alphaD-glucosamine-1-phosphate	[3]	
Descriptive Name	Monosaccharide precursor of E. coli lipid A	[2][3]
N-acyl-D-glucosamine 1-phosphate where the N-acyl group is (R)-3-hydroxytetradecanoyl and carrying an additional (R)-3-hydroxytetradecanoyl group at the 3-position	[2][3]	

The Biochemical Context: Lipid X in the Raetz Pathway

Lipid X is a key molecule in the Raetz pathway, the biosynthetic route for Lipid A production in most Gram-negative bacteria.[4][7] Understanding this pathway is crucial for appreciating the significance of **Lipid X**. The formation of **Lipid X** is a critical step, catalyzed by the enzyme LpxH, which hydrolyzes UDP-2,3-diacylglycosamine to yield **Lipid X** and UMP.



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